Preclinical Research Applications of Methimepip Dihydrobromide: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*Methimepip dihydrobromide*
CAS No.:	*151070-80-3*
Cat. No.:	*B1676385*

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Introduction: Unveiling the Potential of a Selective Histamine H3 Receptor Agonist

In the intricate landscape of neuroscience research, the histaminergic system presents a compelling target for therapeutic intervention in a host of neurological and psychiatric disorders. Methimepip, a potent and highly selective agonist for the histamine H3 receptor, has emerged as a critical research tool for dissecting the role of this receptor in brain function and disease. This technical guide provides an in-depth exploration of the preclinical research applications of **Methimepip dihydrobromide**, offering a blend of theoretical insights and practical, field-proven experimental protocols. Our focus is to empower researchers, scientists, and drug development professionals with the knowledge to effectively leverage this compound in their preclinical investigations.

Unlike traditional guides, this document is structured to provide a narrative that builds from the fundamental pharmacology of Methimepip to its nuanced applications in sophisticated preclinical models. We delve into the causality behind experimental choices, ensuring that each protocol is not merely a series of steps, but a self-validating system for generating robust and reproducible data.

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The Core Pharmacology of Methimepip

Methimepip, chemically known as 4-(1H-imidazol-4-ylmethyl)-1-methylpiperidine, is distinguished by its high affinity and selectivity for the histamine H3 receptor. The dihydrobromide salt is the form commonly utilized in research due to its stability and solubility.

Mechanism of Action: A Tale of Two Receptors

The primary mechanism of action of Methimepip is its agonism at presynaptic histamine H3 autoreceptors. These receptors are located on histaminergic neurons and function as a negative feedback mechanism, inhibiting the synthesis and release of histamine. By activating these autoreceptors, Methimepip effectively reduces the levels of histamine in the synaptic cleft.

Furthermore, H3 receptors are also expressed as heteroreceptors on non-histaminergic neurons. In this capacity, they modulate the release of other key neurotransmitters, including acetylcholine, norepinephrine, dopamine, and serotonin.[1] Methimepip's activation of these heteroreceptors leads to a downstream modulation of these neurotransmitter systems, a critical aspect of its pharmacological profile.

Signaling Pathways: From Receptor to Cellular Response

The histamine H3 receptor is a G protein-coupled receptor (GPCR) that primarily couples to the Gi/o family of G proteins. Upon agonist binding, such as with Methimepip, the following signaling cascade is initiated:

- Inhibition of Adenylyl Cyclase: The activated α-subunit of the Gi/o protein inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[2]
- Modulation of MAP Kinase Pathway: The βγ-subunits of the G protein can activate downstream signaling pathways, including the mitogen-activated protein kinase (MAPK) / extracellular signal-regulated kinase (ERK) pathway. This activation can occur through various intermediaries, including phospholipase C (PLC), protein kinase C (PKC), and transactivation of the epidermal growth factor receptor (EGFR).

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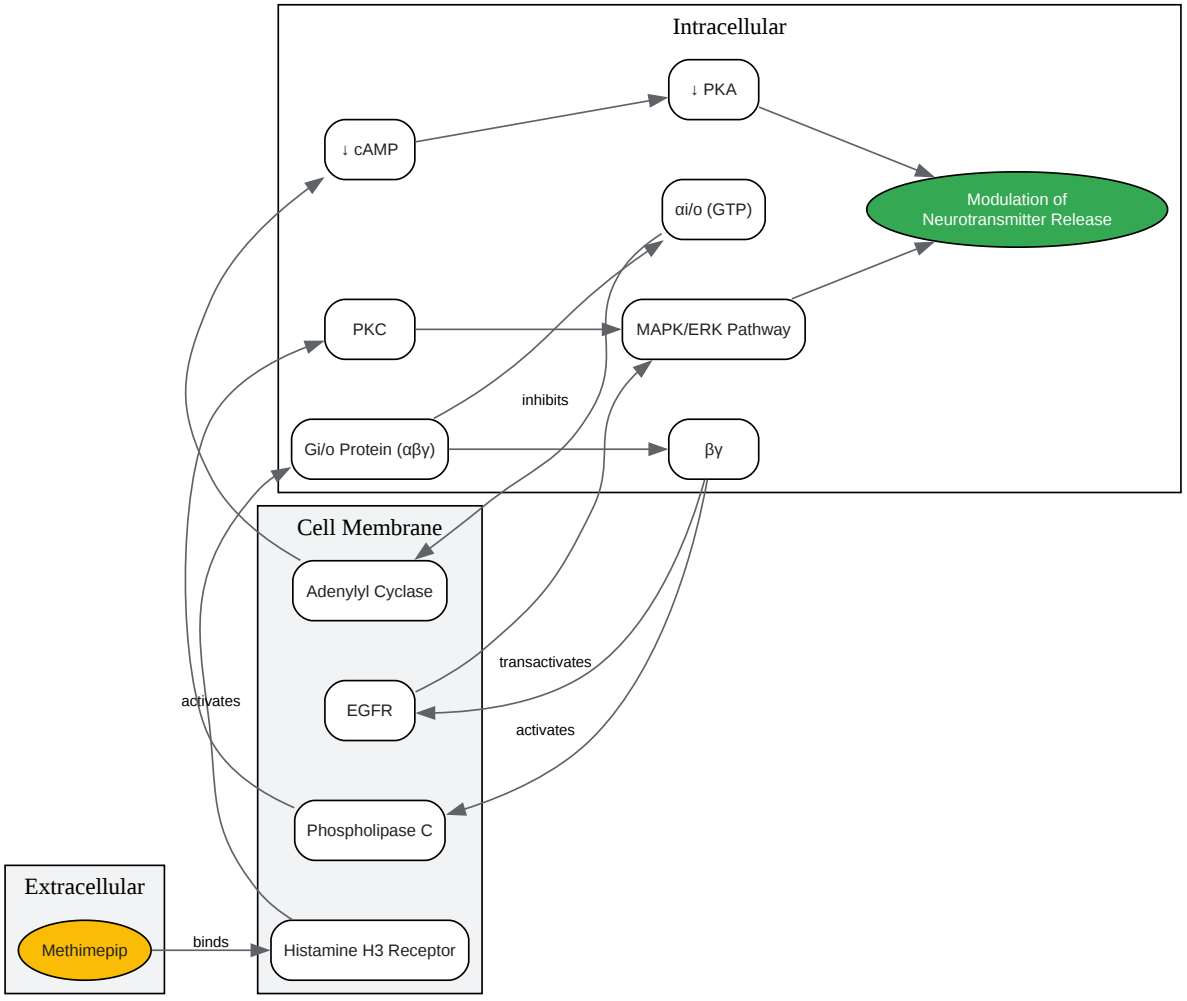

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Caption: Histamine H3 Receptor Signaling Pathway Activated by Methimepip.

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Receptor Binding Profile

The selectivity of Methimepip for the H3 receptor over other histamine receptor subtypes is a key attribute that makes it a valuable research tool.

Receptor Subtype	Binding Affinity (pKi)	Functional Activity (pEC50)	Reference
Human Histamine H3	9.0	9.5	[3]
Human Histamine H1	<5.0	-	[3]
Human Histamine H2	<5.0	-	[3]
Human Histamine H4	5.7	-	[3]

Preclinical Research Applications

The unique pharmacological profile of Methimepip lends itself to a variety of preclinical research applications, primarily in the realm of neuroscience.

Investigation of Cognitive Function and Synaptic Plasticity

A significant area of research for Methimepip has been in understanding the role of the histaminergic system in cognitive processes. Studies have utilized Methimepip to probe its effects on synaptic plasticity, the cellular mechanism underlying learning and memory.

Causality Behind Experimental Choices: The rationale for using Methimepip in these studies is twofold. Firstly, by reducing histamine release, it allows for the investigation of the role of endogenous histamine in processes like long-term potentiation (LTP). Secondly, its modulation of acetylcholine release provides a tool to study the interplay between the histaminergic and cholinergic systems in cognitive function.

A key application has been in animal models of prenatal alcohol exposure (PAE), where deficits in synaptic plasticity are observed. In this context, Methimepip has been used to investigate how alterations in the histaminergic system contribute to these cognitive impairments.[4]

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Modulation of the Sleep-Wake Cycle

Given the well-established role of histamine in promoting wakefulness, H3 receptor agonists like Methimepip are valuable tools for studying the regulation of sleep. By reducing histaminergic tone, Methimepip has been shown to promote non-rapid eye movement (NREM) sleep.[5]

Causality Behind Experimental Choices: The choice of Methimepip in sleep studies is driven by its ability to potently and selectively suppress brain histamine levels. This allows for a targeted investigation of the consequences of reduced histaminergic signaling on sleep architecture.

A Note on Pharmacokinetics and Metabolism

A critical consideration in the design of any preclinical study is the pharmacokinetic profile of the investigational compound. This includes its absorption, distribution, metabolism, and excretion (ADME). It is important to note that comprehensive ADME data for Methimepip is not readily available in the public domain. The majority of published pharmacokinetic studies are for the structurally distinct antithyroid drug, methimazole.[5][6][7][8][9]

Recommendation for Researchers: It is strongly recommended that researchers undertaking preclinical studies with Methimepip conduct preliminary pharmacokinetic assessments to determine key parameters such as bioavailability, half-life, and brain penetration in their chosen animal model and administration route. This will ensure appropriate dosing strategies and accurate interpretation of experimental results.

Detailed Experimental Protocols

The following section provides detailed, step-by-step methodologies for key in vitro and in vivo experiments relevant to the preclinical study of Methimepip. These protocols are designed to be self-validating and are based on established methodologies in the field.

In Vitro Assays

This assay measures the functional activation of the H3 receptor by quantifying the binding of the non-hydrolyzable GTP analog, [^{35}S]GTPγS, to G proteins upon receptor stimulation.

Protocol:

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- Membrane Preparation:
  - Culture Chinese Hamster Ovary (CHO) cells stably expressing the human histamine H3 receptor.
  - Harvest cells and homogenize in ice-cold assay buffer (50 mM Tris-HCl, 5 mM $MgCl_2$, 1 mM EDTA, pH 7.4).
  - Centrifuge the homogenate at 48,000 x g for 20 minutes at 4°C.
  - Resuspend the pellet in assay buffer and determine protein concentration using a standard protein assay (e.g., Bradford).
- Assay Procedure:
  - In a 96-well plate, add the following in order:
    - 50 µL of assay buffer or **Methimepip dihydrobromide** at various concentrations.
    - 25 µL of cell membranes (10-20 µg of protein).
    - 25 µL of [^{35}S]GTPγS (final concentration 0.1 nM) and GDP (final concentration 10 µM).
  - Incubate the plate at 30°C for 60 minutes with gentle shaking.
  - Terminate the reaction by rapid filtration through GF/B filters using a cell harvester.
  - Wash the filters three times with ice-cold wash buffer (50 mM Tris-HCl, pH 7.4).
  - Measure the radioactivity retained on the filters using a liquid scintillation counter.
- Data Analysis:
  - Non-specific binding is determined in the presence of 10 µM unlabeled GTPγS.
  - Calculate specific binding by subtracting non-specific binding from total binding.
  - Plot the specific binding as a function of Methimepip concentration and determine the EC_{50} and E_{max} values using non-linear regression analysis.

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This assay quantifies the inhibition of adenylyl cyclase activity by measuring the decrease in intracellular cAMP levels following H3 receptor activation.

Protocol:

- Cell Culture and Stimulation:
  - Seed CHO-H3R cells in a 24-well plate and grow to confluence.
  - Pre-incubate the cells with a phosphodiesterase inhibitor (e.g., 0.5 mM IBMX) for 20 minutes to prevent cAMP degradation.
  - Add **Methimepip dihydrobromide** at various concentrations and incubate for 15 minutes.
  - Stimulate the cells with forskolin (10 µM) for 15 minutes to activate adenylyl cyclase.
- cAMP Measurement:
  - Lyse the cells and measure intracellular cAMP levels using a commercially available cAMP assay kit (e.g., ELISA or HTRF-based).
- Data Analysis:
  - Generate a standard curve using known concentrations of cAMP.
  - Calculate the concentration of cAMP in each sample.
  - Plot the percentage of inhibition of forskolin-stimulated cAMP accumulation as a function of Methimepip concentration to determine the IC_{50} value.

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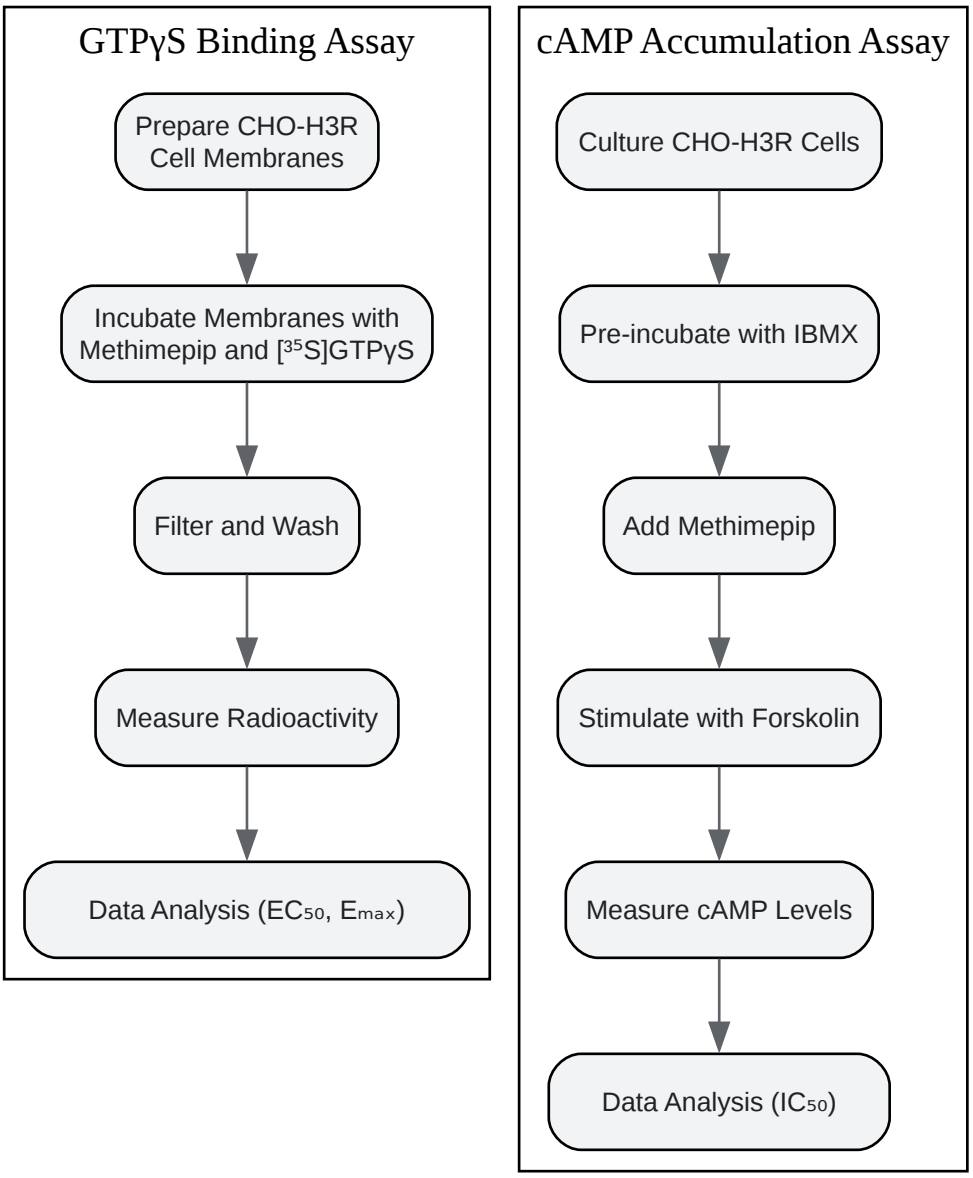

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Caption: In Vitro Experimental Workflow for Methimepip Characterization.

In Vivo Assays

This technique allows for the direct measurement of extracellular histamine levels in the brain of a freely moving animal.

Protocol:

- Surgical Implantation of Microdialysis Probe:

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- Anesthetize a male Wistar rat (250-300g) with an appropriate anesthetic (e.g., isoflurane).
- Secure the animal in a stereotaxic frame.
- Implant a microdialysis guide cannula into the desired brain region (e.g., hypothalamus or prefrontal cortex) using stereotaxic coordinates.
- Secure the cannula to the skull with dental cement.
- Allow the animal to recover for at least 48 hours.

- Microdialysis Procedure:
  - On the day of the experiment, insert a microdialysis probe (e.g., 2 mm membrane length, 20 kDa cutoff) through the guide cannula.
  - Perfuse the probe with artificial cerebrospinal fluid (aCSF) at a constant flow rate (e.g., 1-2 µL/min) using a microinfusion pump.
  - Allow for a 2-3 hour equilibration period to establish a stable baseline of histamine levels.
  - Collect dialysate samples at regular intervals (e.g., 20 minutes) into vials containing a stabilizing agent (e.g., perchloric acid).
- Drug Administration and Sample Collection:
  - Administer **Methimepip dihydrobromide** (e.g., 5 mg/kg, intraperitoneally) or vehicle.
  - Continue collecting dialysate samples for at least 3 hours post-injection.
- Histamine Analysis:
  - Analyze the histamine concentration in the dialysate samples using a highly sensitive analytical method, such as high-performance liquid chromatography (HPLC) with fluorescence detection.[10]
- Data Analysis:
  - Express the histamine levels as a percentage of the mean baseline concentration.

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- Compare the histamine levels between the Methimepip-treated and vehicle-treated groups using appropriate statistical tests.

The NOR test is a widely used behavioral assay to assess recognition memory in rodents.[3][11][12]

Protocol:

- Habituation (Day 1):
  - Place each mouse individually into an open-field arena (e.g., 40 x 40 x 40 cm) for 10 minutes to allow for habituation to the environment.
- Training/Familiarization (Day 2):
  - Place two identical objects in the arena.
  - Allow the mouse to explore the objects for a set period (e.g., 5-10 minutes).
  - Administer **Methimepip dihydrobromide** or vehicle at a predetermined time before the training session.
- Testing (Day 2, after a retention interval):
  - After a retention interval (e.g., 1 hour or 24 hours), return the mouse to the arena.
  - One of the familiar objects is replaced with a novel object.
  - Record the time the mouse spends exploring each object for a set period (e.g., 5 minutes).
- Data Analysis:
  - Calculate the discrimination index (DI) as: (Time exploring novel object - Time exploring familiar object) / (Total exploration time).
  - A positive DI indicates that the mouse remembers the familiar object and prefers to explore the novel one.

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- Compare the DI between the treatment groups.

The MWM is a classic behavioral task to assess hippocampal-dependent spatial learning and memory.[13][14][15][16][17]

Protocol:

- Apparatus:
  - A circular pool (e.g., 120-150 cm in diameter) filled with opaque water (e.g., using non-toxic white paint) maintained at 22-24°C.
  - A hidden escape platform submerged 1-2 cm below the water surface.
  - Various extra-maze visual cues are placed around the room.
- Acquisition Training (Days 1-5):
  - Conduct 4 trials per day for 5 consecutive days.
  - For each trial, gently place the mouse into the water at one of four randomized starting positions.
  - Allow the mouse to swim freely for a maximum of 60-90 seconds to find the hidden platform.
  - If the mouse fails to find the platform within the time limit, guide it to the platform.
  - Allow the mouse to remain on the platform for 15-30 seconds.
  - Administer **Methimepip dihydrobromide** or vehicle daily before the first trial.
- Probe Trial (Day 6):
  - Remove the escape platform from the pool.
  - Allow the mouse to swim freely for 60 seconds.
  - Record the time spent in the target quadrant (where the platform was previously located).

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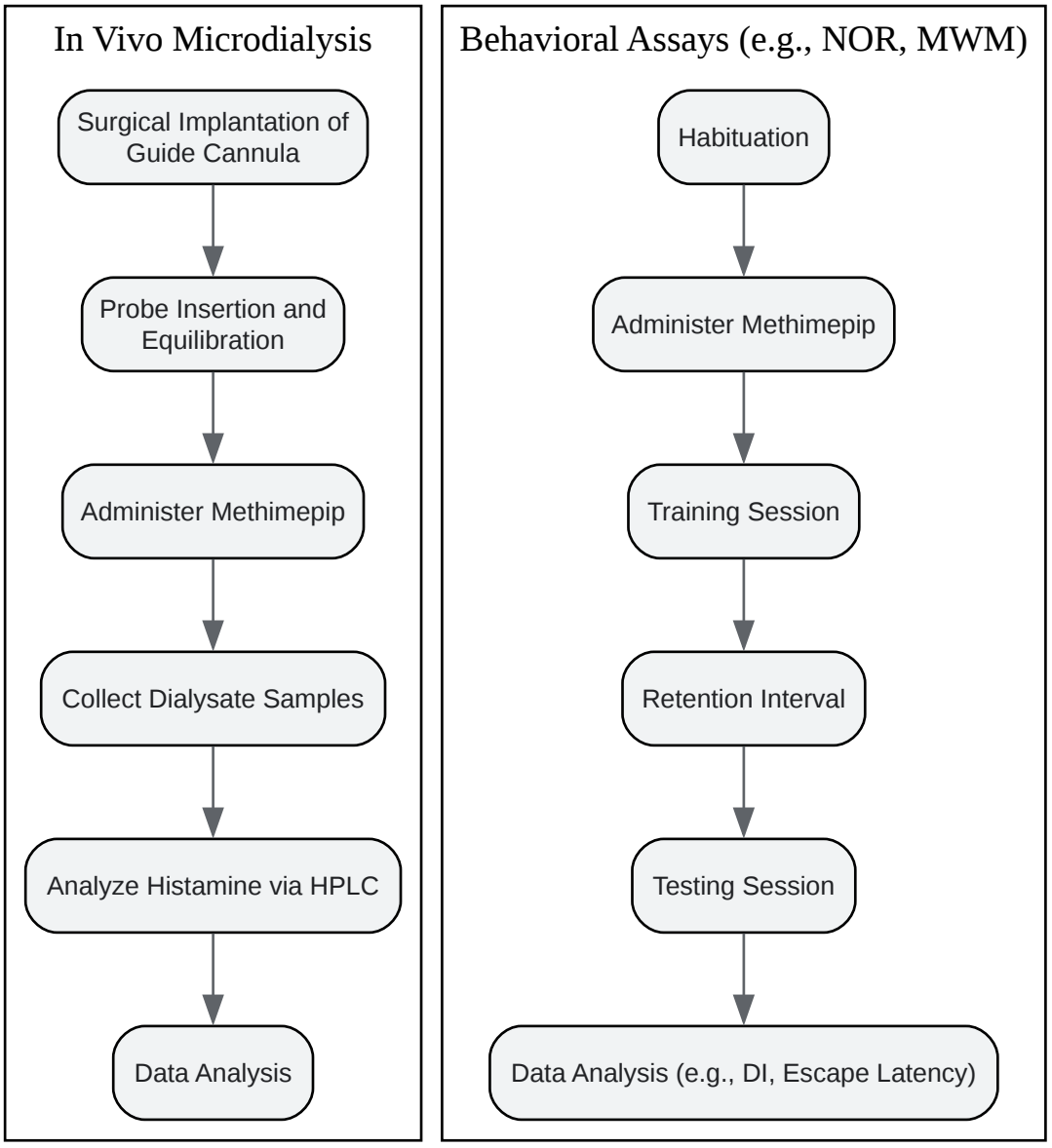
- Data Analysis:
  - During acquisition, measure the escape latency (time to find the platform) and path length.
  - In the probe trial, measure the time spent in the target quadrant and the number of crossings over the former platform location.
  - Compare the performance between treatment groups.



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Caption: In Vivo Experimental Workflow for Methimepip Studies.

Conclusion and Future Directions

Methimepip dihydrobromide is a powerful and selective tool for the preclinical investigation of the histaminergic system. Its ability to potently modulate histamine and other neurotransmitter release provides a unique avenue for exploring the role of the H3 receptor in a variety of physiological and pathological processes. While its application has been demonstrated in the fields of cognitive function and sleep regulation, the full extent of its research potential remains to be explored.

Future research should focus on elucidating the pharmacokinetic profile of Methimepip to facilitate more precise and translatable preclinical studies. Furthermore, its application in a broader range of animal models of neuropsychiatric disorders, such as schizophrenia and attention-deficit/hyperactivity disorder (ADHD), where the histaminergic system is implicated, is a promising avenue for future investigation. The detailed protocols and mechanistic insights provided in this guide are intended to serve as a valuable resource for researchers embarking on such studies, ultimately contributing to a deeper understanding of the complex role of the histamine H3 receptor in brain health and disease.

References

- Methimepip - Grokipedia. (n.d.).
- Okamura, Y., Shigemasa, C., & Tatsuhara, T. (1986). Pharmacokinetics of methimazole in normal subjects and hyperthyroid patients. Endocrinologia japonica, 33(5), 605–615.
- Skellern, G. G., & Mahmoudian, M. (1980). The pharmacokinetics of methimazole after oral administration of carbimazole and methimazole, in hyperthyroid patients. British journal of clinical pharmacology, 9(5), 543–548.
- MMPC-Live Protocols. (2024). Novel Object Recognition test. Retrieved from [Link]
- Kitbunnadaj, R., Zuiderveld, O. P., de Esch, I. J., Vollinga, R. C., Bakker, R. A., Leurs, R., & Timmerman, H. (2005). N-substituted piperidinyl alkyl imidazoles: discovery of methimepip as a potent and selective histamine H3 receptor agonist. Journal of medicinal chemistry, 48(8), 2823–2829.
- Varaschin, R. K., Parr, A. M., Dragasevic, P. S., Ryan, C. N., Savage, D. D., & Hamilton, D. A. (2018). The histamine H3 receptor inverse agonist SAR-152954 reverses deficits in long-term potentiation associated with moderate prenatal alcohol exposure. Neuropharmacology, 141, 211–221.

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- Jamei, M., Marciniak, S., Feng, K., Barnett, A., Tucker, G., & Rostami-Hodjegan, A. (2009). The Simcyp® population-based ADME simulator. Expert opinion on drug metabolism & toxicology, 5(2), 211–222.
- Baker, J. G. (2008). Antagonist affinity measurements at the Gi-coupled human histamine H3 receptor expressed in CHO cells. BMC pharmacology, 8, 1.
- Cooper, D. S. (1984). Clinical pharmacokinetics of antithyroid drugs. Clinical pharmacokinetics, 9(4), 327–336.
- Jönsson, S., Bech-Andersen, M., & Skovgaard, L. T. (1987). Pharmacokinetic properties and bioavailability of methimazole. British journal of clinical pharmacology, 24(3), 379–384.
- Gonzalez-Maeso, J., & Sealfon, S. C. (2009). Preclinical models of antipsychotic drug action. Trends in pharmacological sciences, 30(11), 567–575.

- Abcam. (2019). Brain slice electrophysiology video protocol. Retrieved from [Link]

- Genter, M. B., Deamer, N. J., & Blake, B. L. (1995). Olfactory toxicity of methimazole: dose-response and structure-activity studies and characterization of flavin-containing monooxygenase activity in the Long-Evans rat olfactory mucosa. Toxicology and applied pharmacology, 132(1), 15–22.

- Walsh Medical Media. (2012). Development of [EU]-Gtp Binding Assay for Selection of Histamine H3 Receptor Agonist & Antagonists. Retrieved from [Link]

- Nakakura, H., Kido, M., & Onodera, K. (1995). In vivo microdialysis measurement of histamine in rat blood effects of compound 48/80 and histamine receptor antagonists. Agents and actions, 44(1-2), 1–6.

- MMPC-Live Protocols. (2024). Morris Water Maze. Retrieved from [Link]

- Savage, D. D., Rosenberg, M. J., Wolff, C. R., Varaschin, R. K., & Hamilton, D. A. (2012).
- Lueptow, L. M. (2017). Novel Object Recognition Test for the Investigation of Learning and Memory in Mice. Journal of visualized experiments : JoVE, (126), 55718.
- Vorhees, C. V., & Williams, M. T. (2006). Morris water maze: procedures for assessing spatial and related forms of learning and memory.

- Fadool, D. A. (n.d.). Brain-Slice Electrophysiology. Retrieved from [Link]

- Morisset, S., Rouleau, A., Ligneau, X., Gbahou, F., Tardivel-Lacombe, J., Giraud, P., ... & Arrang, J. M. (2002). Histamine H 3 receptor transduction through cAMP pathway modulates histamine synthesis but not histamine release. Journal of neurochemistry, 82(3), 629–637.

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- Johnson, T. E., Wylie, T. N., & Johnson, F. B. (2021). Modulating Thyroid Hormone Levels in Adult Mice: Impact on Behavior and Compensatory Brain Changes. Frontiers in aging neuroscience, 13, 681432.
- Esbenshade, T. A., Browman, K. E., Bitner, R. S., Strakhova, M., Cowart, M. D., & Brioni, J. D. (2008). The histamine H3 receptor: an attractive target for the treatment of cognitive disorders. British journal of pharmacology, 154(6), 1166–1181.
- Morisset, S., Traiffort, E., Gbahou, F., Ligneau, X., Tardivel-Lacombe, J., Giraud, P., ... & Arrang, J. M. (2000). Histamine H3-receptor-mediated [35S]GTPgamma[S] binding: evidence for constitutive activity of the recombinant and native rat and human H3 receptors. Molecular pharmacology, 58(3), 575–583.
- Petersen, L. J., Church, M. K., & Skov, P. S. (1997). In vivo microdialysis estimation of histamine in human skin. Allergy, 52(3), 294–298.
- Lim, H. D., de Esch, I. J., & Leurs, R. (2015). In silico and in vitro studies of two non-imidazole multiple targeting agents at histamine H3 receptors and cholinesterase enzymes. Journal of computer-aided molecular design, 29(12), 1115–1126.

- Abcam. (2019). Brain slice electrophysiology video protocol. Retrieved from [Link]

- Pratt, J. A., Morris, B., & Dawson, N. (2018). Deconstructing Schizophrenia: Advances in Preclinical Models for Biomarker Identification. Current topics in behavioral neurosciences, 36, 335–363.
- Andersen, F., Mårbjerg, T. F., Birknow, M. R., Keller, S. H., Hansen, H. D., & Knudsen, G. M. (2023). Combined In Vivo Microdialysis and PET Studies to Validate [11C]Yohimbine Binding as a Marker of Noradrenaline Release. International journal of molecular sciences, 24(8), 7247.
- Burgeno, L. J., & Phillips, P. E. (2016). Behavioral inhibition in mice bred for high vs. low levels of methamphetamine consumption or sensitization. Psychopharmacology, 233(19-20), 3531–3540.

- Assay Guidance Manual. (2012). GTPγS Binding Assays. Retrieved from [Link]

- UC Davis. (2019). Morris Water Maze. Retrieved from [Link]

- Brain & Behavior Research Foundation. (2017). New Class of Drugs Shows Promise for the Treatment of Schizophrenia in Animal Models. Retrieved from [Link]

- Hoffman, E. J., & Lupica, C. R. (2013). Electrophysiological Measurement of Cannabinoid-Mediated Synaptic Modulation in Acute Mouse Brain Slices. Current protocols in pharmacology, 62, 11.17.1–11.17.22.

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- Brandeis, R., Brandys, Y., & Yehuda, S. (1989). The use of the Morris Water Maze in the study of memory and learning. International Journal of Neuroscience, 48(1-2), 29–69.
- Queensland Brain Institute. (2023). LAB_062 Novel Object/Location Recognition for Rodents. Retrieved from [Link]
- Wilson, B. E., & Schedewie, H. K. (1991). Dose-response Relationship Between Thyroid Hormone and Growth Velocity in Cynomolgus Monkeys. The Journal of clinical endocrinology and metabolism, 72(4), 865–871.
- JoVE. (2022). Novel Object Recognition Test: Investigation Of Learning & Memory In Mice | Protocol Preview. Retrieved from [Link]
- Queen's University. (2013). Morris Water Maze (Rats). Retrieved from [Link]
- Fadool, D. A. (n.d.). Brain-Slice Electrophysiology. Retrieved from [Link]
- PsychoGenics Inc. (n.d.). Preclinical Schizophrenia Studies. Retrieved from [Link]
- Horsman, G. A., & Tofte, S. J. (1994). Quantitative measurement of extracellular histamine concentrations in intact human skin in vivo by the microdialysis technique: methodological aspects.
- Westerink, B. H., & Tuntler, J. (1991). Characterization of histamine release from the rat hypothalamus as measured by in vivo microdialysis. Journal of neurochemistry, 56(4), 1304–1310.
- Eichelbaum, M. (1976). Drug metabolism in thyroid disease. Clinical pharmacokinetics, 1(5), 339–350.

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- 1. researchrepository.universityofgalway.ie [researchrepository.universityofgalway.ie]
- 2. semanticscholar.org [semanticscholar.org]

- 3. researchgate.net [researchgate.net]
- 4. Differential effects of the histamine H3 receptor agonist methimepip on dentate granule cell excitability, paired-pulse plasticity and long-term potentiation in prenatal alcohol-exposed rats - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pharmacokinetics of methimazole in normal subjects and hyperthyroid patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. semanticscholar.org [semanticscholar.org]
- 7. Methimazole - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Clinical pharmacokinetics of antithyroid drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Pharmacokinetic properties and bioavailability of methimazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Characterization of histamine release from the rat hypothalamus as measured by in vivo microdialysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mmpc.org [mmpc.org]
- 12. Novel Object Recognition Test for the Investigation of Learning and Memory in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 13. mmpc.org [mmpc.org]
- 14. Morris water maze: procedures for assessing spatial and related forms of learning and memory - PMC [pmc.ncbi.nlm.nih.gov]
- 15. protocols.io [protocols.io]
- 16. researchgate.net [researchgate.net]
- 17. Morris Water Maze (Rats) | Animals in Science [queensu.ca]

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